

# Commercial Availability & Technical Guide: 2-Aminobenzaldehyde Hydrate

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## Compound of Interest

Compound Name: 2-Aminobenzaldehyde hydrate

CAS No.: 2044704-76-7

Cat. No.: B1383549

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## Part 1: Executive Summary & Commercial Reality

Is **2-aminobenzaldehyde hydrate** commercially available? Technically, yes, but with critical caveats.

While listings for "**2-aminobenzaldehyde hydrate**" (e.g., CAS 2044704-76-7) exist in niche chemical catalogs, the standard commercial product is the anhydrous monomer 2-aminobenzaldehyde (CAS 529-23-7).

Researchers must understand that the term "hydrate" in this context is often a misnomer or refers to a stable oligomeric form (trimer) that forms spontaneously. The monomer itself is thermodynamically unstable and prone to rapid self-condensation.

Recommendation:

- For Synthesis: Purchase the monomer (CAS 529-23-7) and use immediately upon receipt, or generate it in situ.

- For Storage: If you purchase the commercial solid, it must be stored at -20°C under inert gas.
- The "Hydrate" Risk: Commercial "hydrates" may actually be the anhydro-trimer, which is chemically distinct and may not react as the monomer does in Friedländer synthesis.

## Part 2: Chemical Identity & The Instability Equilibrium

The core challenge with 2-aminobenzaldehyde is its tendency to self-condense. Unlike stable aldehydes, the proximity of the nucleophilic amino group (

) and the electrophilic aldehyde carbonyl (

) drives the formation of aminals and imines.

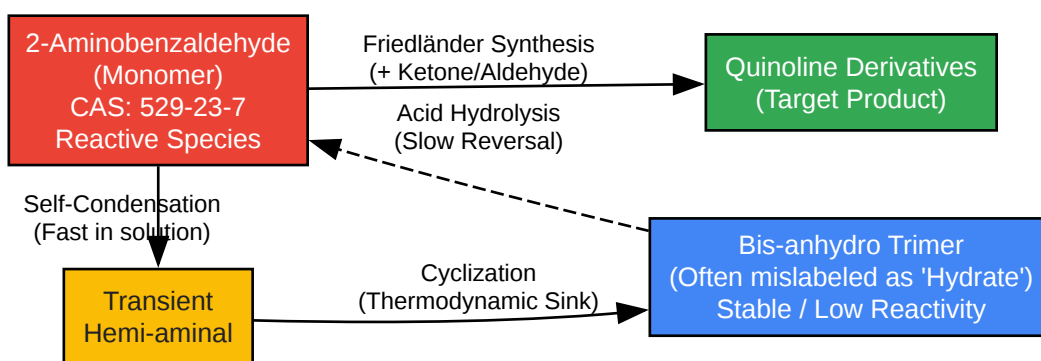
### The Monomer-Trimer Equilibrium

When 2-aminobenzaldehyde is dissolved in water or stored, it does not form a simple stable gem-diol (hydrate). Instead, it undergoes cyclodehydration to form a tricyclic bis-anhydro trimer.

Key Chemical Forms:

- Monomer (Reactive): The species required for quinoline synthesis. Yellow, low-melting solid ( [1](#) ).
- Trimer (Stable Sink): A white/pale solid often mistaken for a "hydrate" or degradation product. It is less reactive.

Graphviz Diagram: The Self-Condensation Pathway The following diagram illustrates the transition from the reactive monomer to the stable trimer, explaining why "hydrate" is an ambiguous commercial term.



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Figure 1: The stability equilibrium of 2-aminobenzaldehyde. The monomer readily converts to the trimer, which is often the actual identity of aged or "hydrate" commercial samples.

### Part 3: Commercial Landscape & Specifications

The following table summarizes the primary commercial sources. Note that most reputable suppliers list the monomer with strict storage warnings.

Supplier Category	Product Name	CAS Number	Purity	Storage	Notes
Major Global (Sigma, Fisher)	2-Aminobenzaldehyde	529-23-7			Ships on dry ice.[2] Yellow powder. Polymerizes rapidly.[2][3]
Niche / Catalog (BLD Pharm)	2-Aminobenzaldehyde hydrate	2044704-76-7	Unspecified	RT/Cold	Likely a specific salt or oligomer form. Verify structure before use.
Bulk Chemical	o-Aminobenzaldehyde	529-23-7		Cool/Dry	Often contains significant trimer content due to bulk handling.

#### Cost Analysis:

- Monomer: High cost per gram due to handling requirements (cold chain shipping).
- "Hydrate": Variable. Often cheaper, indicating it may be the stable (less useful) trimer.

## Part 4: Practical Handling & In Situ Preparation

Due to the instability of the commercial product, generating the compound in situ is the gold standard for reproducibility in drug development workflows (e.g., Friedländer annulation).

### Protocol A: Handling Commercial Monomer

If you must use the commercial solid (CAS 529-23-7):

- Receipt: Immediately transfer to a

or

freezer.

- Usage: Warm the vial to room temperature inside a desiccator before opening to prevent water condensation (which accelerates trimerization).
- Purification: If the solid has turned white (trimer formation) or dark orange (oxidation), dissolve in DCM, filter, and use the filtrate immediately.

## Protocol B: In Situ Generation (Recommended)

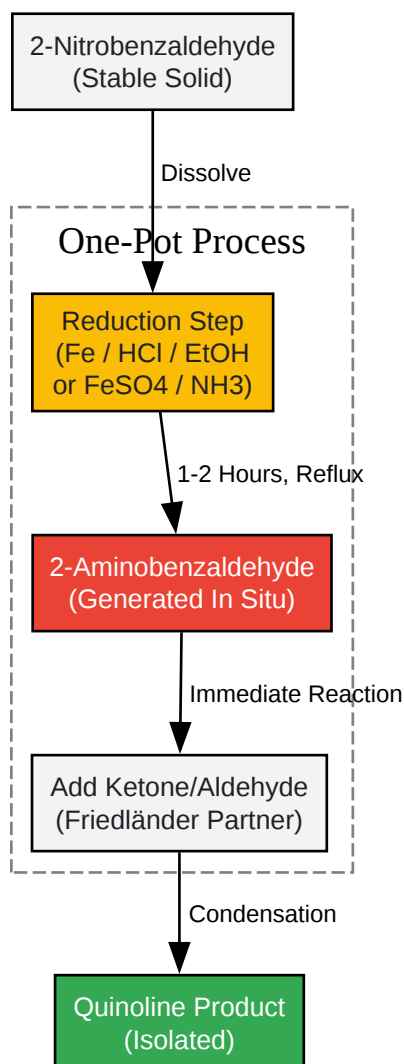
This protocol avoids the stability issue entirely by reducing 2-nitrobenzaldehyde directly in the reaction vessel.

Reagents:

- 2-Nitrobenzaldehyde (Stable precursor)
- Iron powder (Fe)
- Catalytic HCl or

/

Workflow Diagram:



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Figure 2: The "In Situ" generation workflow. This method bypasses the need to purchase or store the unstable 2-aminobenzaldehyde monomer.

Step-by-Step In Situ Protocol:

- Dissolve: 2-Nitrobenzaldehyde (1.0 eq) in Ethanol/Water (3:1).
- Reduce: Add Iron powder (3.0 eq) and catalytic HCl (0.1 eq). Heat to reflux for 1 hour.
- Verify: Check TLC for disappearance of nitro compound.

- React: Do not isolate. Add the ketone partner (e.g., acetone, acetophenone) and base (KOH) directly to the filtrate.
- Isolate: The stable quinoline product precipitates or is extracted after 2-4 hours.

## References

- Thummel, R. P. (2001).<sup>[1]</sup> "2-Aminobenzaldehyde".<sup>[1][2][4][5][6][7][8]</sup> Encyclopedia of Reagents for Organic Synthesis. Wiley.
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- To cite this document: BenchChem. [Commercial Availability & Technical Guide: 2-Aminobenzaldehyde Hydrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1383549/docs#commercial-availability-technical-guide-2-aminobenzaldehyde-hydrate>]

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